

Application Notes and Protocols: Diheptyl Phthalate as a Plasticizer in PVC Studies

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Compound of Interest

Compound Name: *Diheptyl phthalate*

Cat. No.: *B7779869*

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Introduction

Diheptyl phthalate (DHP), a phthalic acid ester, is utilized as a plasticizer to enhance the flexibility and workability of polyvinyl chloride (PVC). Plasticizers function by embedding themselves between the polymer chains of PVC, which reduces the intermolecular forces and thereby lowers the glass transition temperature (T_g), transitioning the material from a rigid to a more pliable state.^[1] The selection of a specific plasticizer is critical as it influences the final properties of the PVC product, including its mechanical strength, durability, and the potential for the plasticizer to migrate out of the polymer matrix.^[2]

Concerns regarding the environmental and health impacts of some commonly used phthalates have prompted research into the specific characteristics of various phthalate esters. While extensive quantitative data on the performance of **diheptyl phthalate** in PVC is not widely available in publicly accessible literature, its properties can be inferred from studies on structurally similar phthalates such as di(2-ethylhexyl) phthalate (DEHP) and di(2-propylheptyl) phthalate (DPHP). These compounds are often used as benchmarks in plasticizer studies.^[3]

These application notes provide a comprehensive overview of the methodologies used to evaluate **diheptyl phthalate** as a plasticizer in PVC, with comparative data from other relevant phthalates to serve as a reference for experimental design.

Data Presentation: Comparative Performance of Phthalate Plasticizers in PVC

The following tables summarize typical quantitative data for commonly studied phthalate plasticizers in PVC. This data can be used as a benchmark for evaluating the performance of diheptyl phthalate.

Table 1: Mechanical Properties of PVC Plasticized with Phthalates

| Property | Test Method | PVC (unplasticized) | PVC + DEHP (40 phr) | PVC + DPHP (50 phr) | Unit |
|----------------------------|-------------|---------------------|---------------------|---------------------|-----------|
| Tensile Strength | ASTM D638 | ~50-60 | ~20-30 | ~23.5 | MPa |
| Elongation at Break | ASTM D638 | <50 | ~250-350 | ~360 | % |
| 100% Modulus | ASTM D638 | - | ~10-15 | ~11.6 | MPa |
| Hardness | ASTM D2240 | ~85-95 (Shore D) | ~70-80 (Shore A) | 85 (Shore A) | Shore A/D |
| Glass Transition Temp (Tg) | DSC/DMA | ~80-85 | ~ -20 to -40 | ~ -15 | °C |

Note: phr = parts per hundred resin by weight. Data is compiled from various sources and represents typical values. Actual values will vary depending on the specific PVC resin, plasticizer concentration, and processing conditions.

Table 2: Leaching/Migration of Phthalates from PVC

| Phthalate | Leaching Medium | Time | Temperature | Leaching Rate/Amount | Unit | Reference |
|-----------|---------------------|----------|-------------|-----------------------------------|-------------|-----------|
| DEHP | n-Hexane | 30 days | Room Temp | 5.19–28.76 (wt% of PVC) | % by weight | |
| DEHP | Water | 80 days | 20 °C | ~0.08-0.17 (% of initial content) | % | |
| DEHP | Polysorbate 80 (1%) | 24 hours | 24 °C | 36 | µg/mL | |

Experimental Protocols

Protocol 1: Evaluation of Mechanical Properties of Plasticized PVC

Objective: To determine the effect of **diheptyl phthalate** on the tensile strength, elongation, and hardness of PVC.

Materials:

- PVC resin
- **Diheptyl phthalate** (DHP)
- Heat stabilizer (e.g., a mixed metal soap)
- Lubricants (internal and external)
- Two-roll mill
- Compression molding press
- Universal Testing Machine (UTM) with grips for tensile testing

- Durometer (Shore A or D)
- Specimen cutting die (ASTM D638 Type IV)

Procedure:

- Compounding:
 - On a two-roll mill heated to 160-170°C, blend the PVC resin with the desired concentration of **diheptyl phthalate** (e.g., 30, 40, 50 phr), heat stabilizer (e.g., 2 phr), and lubricants.
 - Mill the compound until a homogenous sheet is formed.
- Sheet Preparation:
 - Place the milled PVC sheet into a picture-frame mold.
 - Compression mold the sheet at 170-180°C for 5-10 minutes under a pressure of 10-15 MPa.
 - Cool the mold under pressure to room temperature.
- Specimen Preparation:
 - Cut dumbbell-shaped specimens from the molded sheet using the ASTM D638 Type IV die.
 - Condition the specimens at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.
- Tensile Testing:
 - Measure the thickness and width of the gauge section of each specimen.
 - Mount the specimen in the grips of the Universal Testing Machine.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen breaks.
 - Record the tensile strength at break, elongation at break, and modulus of elasticity.

- Hardness Testing:
 - Use a durometer to measure the Shore hardness of the molded sheet according to ASTM D2240.

Protocol 2: Determination of Diheptyl Phthalate Leaching from PVC

Objective: To quantify the migration of **diheptyl phthalate** from PVC into a simulant fluid.

Materials:

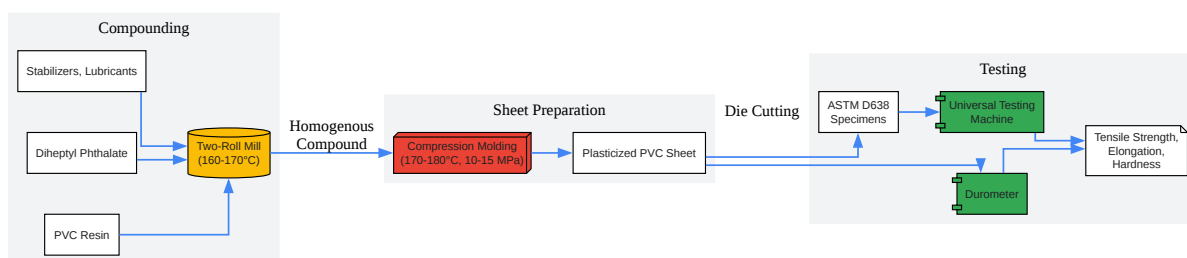
- PVC sheet plasticized with a known concentration of **diheptyl phthalate**
- Food simulant (e.g., distilled water, 10% ethanol, or a fatty food simulant like olive oil or n-hexane)
- Glass vials with PTFE-lined caps
- Incubator or oven
- Gas chromatograph with a mass spectrometer (GC-MS)
- Internal standard (e.g., a deuterated phthalate)

Procedure:

- Sample Preparation:
 - Cut the plasticized PVC sheet into known dimensions (e.g., 2 cm x 2 cm).
 - Clean the surface of the samples with a lint-free cloth and ethanol to remove any surface contamination.
 - Accurately weigh each sample.
- Leaching Experiment:

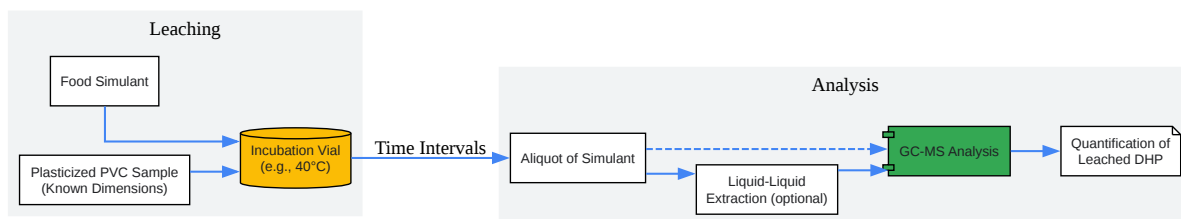
- Place a PVC sample into a glass vial.
- Add a known volume of the food simulant to the vial, ensuring the sample is fully immersed.
- Seal the vial and place it in an incubator at a controlled temperature (e.g., 40°C).
- At specified time intervals (e.g., 1, 3, 7, 14 days), remove an aliquot of the simulant for analysis.
- Sample Analysis (GC-MS):
 - To the collected aliquot, add a known amount of the internal standard.
 - Perform a liquid-liquid extraction if necessary to concentrate the analyte.
 - Inject the sample into the GC-MS system.
 - Identify and quantify the concentration of **diheptyl phthalate** based on its retention time and mass spectrum, using a pre-established calibration curve.
- Data Reporting:
 - Calculate the amount of **diheptyl phthalate** leached per unit area of the PVC sample (e.g., in $\mu\text{g}/\text{cm}^2$) or as a percentage of the initial plasticizer content.

Mandatory Visualizations



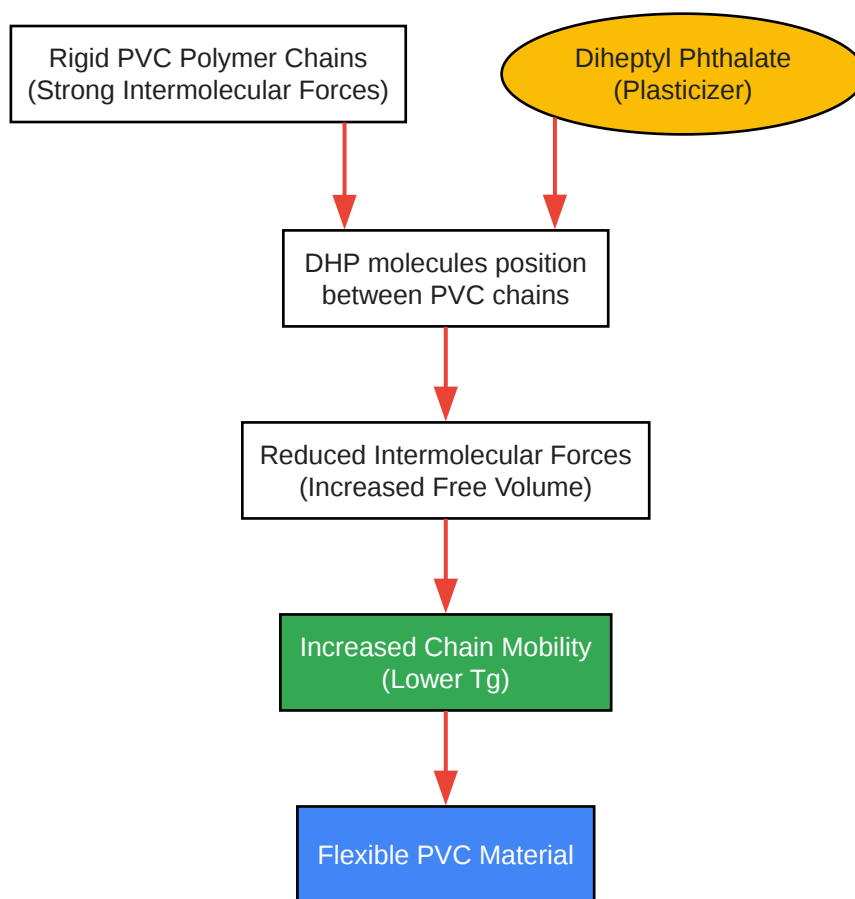
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Caption: Workflow for Mechanical Property Evaluation of Plasticized PVC.



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Caption: Workflow for Leaching Analysis of **Diheptyl Phthalate** from PVC.



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Caption: Mechanism of PVC Plasticization by **Diheptyl Phthalate**.

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